

Application Notes and Protocols for ML089 in Cell Culture Experiments

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Compound of Interest

Compound Name: ML089

Cat. No.: B1260850

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Introduction

ML089 is a potent and selective inhibitor of phosphomannose isomerase (PMI), a key enzyme in the mannose metabolic pathway.^{[1][2]} PMI catalyzes the reversible isomerization of mannose-6-phosphate to fructose-6-phosphate. This process is crucial for the synthesis of GDP-mannose, a precursor for N-linked glycosylation of proteins. Inhibition of PMI by **ML089** has been shown to be a valuable tool for studying congenital disorders of glycosylation (CDG), particularly CDG-Ia, which is caused by a deficiency in phosphomannomutase 2 (PMM2).^{[1][2]} These application notes provide detailed protocols for the solubilization and preparation of **ML089** for use in cell culture experiments, along with a summary of its key properties.

Data Presentation

ML089 Properties and Solubility

Property	Value	Source
CAS Number	1306638-12-9	[2]
Molecular Weight	245.27 g/mol	[2]
IC50	1.3 μ M (for phosphomannose isomerase)	[1][2]
Solubility in DMSO	25 mg/mL (101.93 mM)	[1][2]
Appearance	Powder	[1]

Recommended Solvents and Storage

Solvent	Concentration	Notes	Storage of Stock Solution
DMSO	25 mg/mL (101.93 mM)	May require sonication to fully dissolve.[1][2]	-80°C for up to 6 months; -20°C for up to 1 month.[1][2]

Note on DMSO Concentration in Cell Culture: To avoid cytotoxicity, the final concentration of DMSO in the cell culture medium should be kept as low as possible, ideally $\leq 0.1\%$. [3][4] Most cell lines can tolerate up to 0.5% DMSO without significant adverse effects.[1] However, it is crucial to perform a vehicle control experiment to assess the impact of DMSO on the specific cell line being used.

Experimental Protocols

Protocol 1: Preparation of a 10 mM ML089 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML089** in DMSO.

Materials:

- **ML089** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing ML089:** Accurately weigh out the desired amount of **ML089** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.45 mg of **ML089** (Molecular Weight = 245.27 g/mol).
- **Dissolving in DMSO:** Add the appropriate volume of sterile DMSO to the vial containing the **ML089** powder. For a 10 mM stock, if you weighed 2.45 mg of **ML089**, add 1 mL of DMSO.
- **Vortexing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to aid dissolution.
- **Sonication:** If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic water bath and sonicate for 10-15 minutes.^{[1][2]} Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the clear stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][2]}

Protocol 2: Preparation of Working Solutions and Treatment of Cells

This protocol outlines the dilution of the **ML089** stock solution to the final working concentration for treating cells in culture.

Materials:

- 10 mM **ML089** stock solution in DMSO
- Pre-warmed complete cell culture medium appropriate for your cell line

- Sterile microcentrifuge tubes
- Sterile serological pipettes and pipette tips

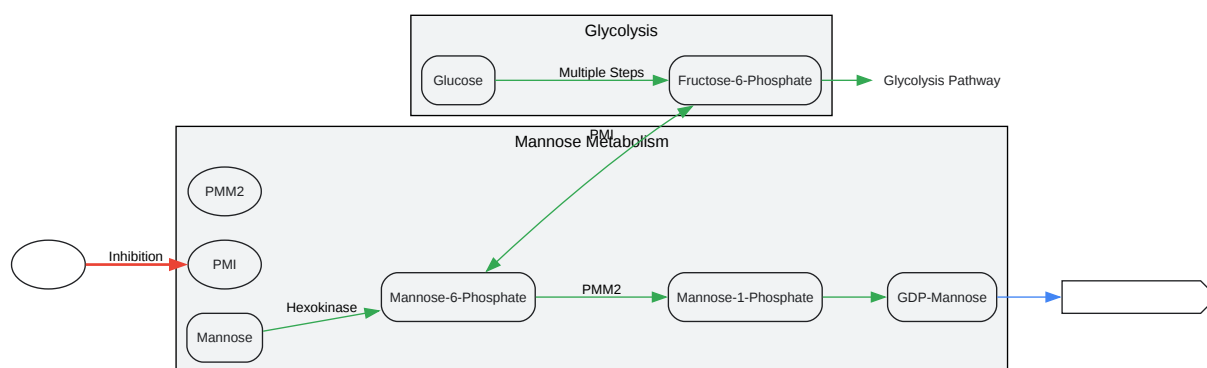
Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **ML089** stock solution at room temperature.
- Calculating Dilutions: Determine the final concentration of **ML089** required for your experiment. As an example, to prepare a working solution that will result in a final concentration of 10 μ M in your cell culture well, you will need to perform a serial dilution.
- Intermediate Dilution (Optional but Recommended): To ensure accurate pipetting and to minimize the final DMSO concentration, it is good practice to perform an intermediate dilution.
 - For example, to make a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in sterile cell culture medium or PBS. Pipette 10 μ L of the 10 mM stock into 90 μ L of medium/PBS.
- Final Dilution: Add the calculated volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration.
 - Example using 10 mM stock: To achieve a final concentration of 10 μ M in 1 mL of medium, you would add 1 μ L of the 10 mM stock solution. This will result in a final DMSO concentration of 0.1%.
 - Example using 1 mM intermediate solution: To achieve a final concentration of 10 μ M in 1 mL of medium, you would add 10 μ L of the 1 mM intermediate solution. This will also result in a final DMSO concentration of 0.1%.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without **ML089**) to an equivalent volume of cell culture medium. This is crucial to distinguish the effects of the compound from any effects of the solvent.
- Cell Treatment: Remove the old medium from your cell culture plates and replace it with the freshly prepared medium containing **ML089** or the vehicle control.

- Incubation: Return the cells to the incubator and proceed with your experimental timeline.

Visualizations

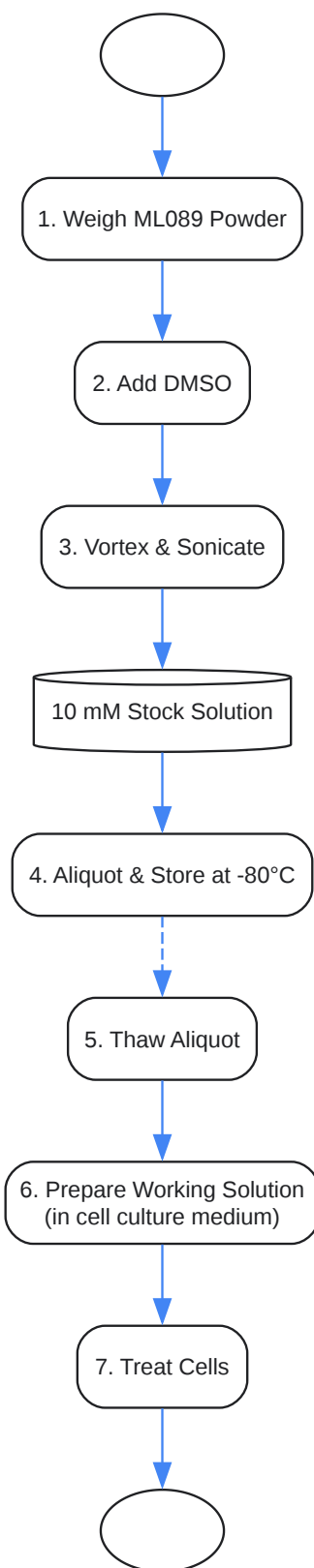
Signaling Pathway of ML089 Action



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Caption: Mechanism of **ML089** action on the phosphomannose isomerase pathway.

Experimental Workflow for ML089 Preparation



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Caption: Workflow for preparing **ML089** for cell culture experiments.

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